

Physical characteristics of Glyceryl-13C3 trioleate

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Compound of Interest

Compound Name: Glyceryl-13C3 trioleate

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Technical Monograph: **Glyceryl-13C3 Trioleate**

Executive Summary & Isotopic Architecture

Glyceryl-13C3 trioleate (1,2,3-Tri([9Z]-octadecenoyl)-sn-glycerol-1,2,3-13C3) is a stable isotope-labeled triglyceride used as a precision probe in lipidomics and metabolic flux analysis. [1][2][3] Unlike carboxyl-labeled analogs (which track fatty acid oxidation), this isotopologue specifically labels the glycerol backbone.[1]

This distinction is critical: upon hydrolysis by pancreatic or lipoprotein lipases, the

label is retained in the released glycerol, allowing researchers to decouple lipolysis rates from fatty acid beta-oxidation.[1]

Isotopic Configuration

- Labeled Positions: C1, C2, and C3 of the glycerol moiety.[1][4]
- Unlabeled Moieties: Three oleic acid (C18:1) chains.
- Mass Shift: +3.01 Da relative to natural Triolein.

Physicochemical Profile

The following data characterizes high-purity (>99 atom % ¹³C) **Glyceryl-¹³C₃ trioleate**.

Property	Specification	Technical Note
CAS Number	1246739-64-9	Specific to the glycerol- ¹³ C ₃ isotopologue. [1] [2] [3]
Molecular Formula		Hill Notation. [1] [3] [5]
Molecular Weight	888.41 g/mol	vs. 885.43 g/mol for unlabeled Triolein. [3]
Physical State	Viscous Liquid	Clear, colorless to pale yellow at 20°C.
Density	0.91 – 0.92 g/mL	At 25°C.
Boiling Point	235 – 240 °C	At reduced pressure (decomposition risk at atm pressure). [1] [3]
Solubility (Organic)	Soluble	Chloroform, Hexane, Ethanol, Ethyl Acetate. [1]
Solubility (Aqueous)	Insoluble	Requires emulsification (e.g., gum arabic, bile salts) for biological delivery. [1]
Refractive Index		Consistent with long-chain triglycerides. [1] [2] [6]

Analytical Verification Protocols

Trustworthiness in lipid research relies on verifying the isotopic enrichment and structural integrity before experimentation.[\[3\]](#)

A. Mass Spectrometry (LC-MS/MS)

- Methodology: Direct infusion or LC-MS with Electrospray Ionization (ESI) in positive mode.[\[2\]](#)

- Target Ion:

adducts are common for triglycerides.[3]

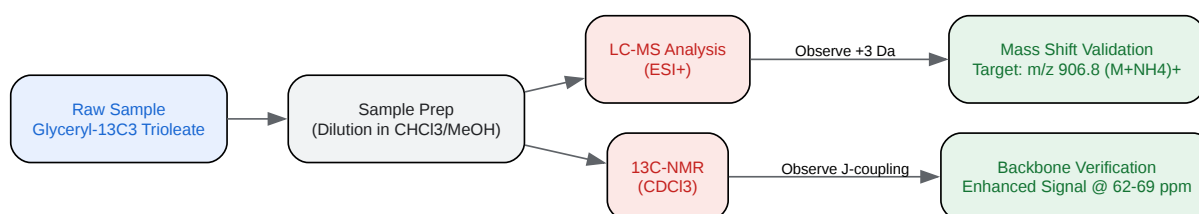
- Validation Logic:

- Unlabeled Triolein: Major peak at m/z 903.8 (Ammonium adduct).
- Glyceryl- $^{13}\text{C}_3$ Trioleate**: Major peak shifts to m/z 906.8.[2]
- Purity Check: The absence of the m/z 903.8 peak confirms >99% isotopic enrichment.[3]

B. Nuclear Magnetic Resonance (^{13}C -NMR)

- Observation: The glycerol backbone carbons (C1/C3 and C2) typically resonate between 62.0 ppm and 69.0 ppm.[3]
- Isotopic Signature: Due to enrichment, these peaks will exhibit massive signal enhancement relative to the natural abundance fatty acid carbons (~14-34 ppm) and will display spin-spin coupling (J-coupling) absent in natural abundance samples.[1][2][3]

C. Visualization: Analytical Workflow



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Caption: Analytical workflow for validating isotopic purity and structural integrity of **Glyceryl- $^{13}\text{C}_3$ Trioleate**.

Handling, Stability & Storage

Critical Warning: Trioleate contains three unsaturated oleic acid chains (C18:1).[1][3] It is highly susceptible to auto-oxidation (rancidity), which generates peroxides and aldehydes, compromising metabolic data.[1]

- Storage Environment:
 - Temperature: -20°C is mandatory for long-term storage.[2][3]
 - Atmosphere: Store under inert gas (Argon or Nitrogen) to prevent oxidation.[3]
 - Container: Amber glass vials with Teflon-lined caps to prevent photo-oxidation and plasticizer leaching.[2]
- Usage Protocol:
 - Equilibrate the vial to room temperature before opening to prevent water condensation.
 - If preparing an emulsion, use immediately.[1] Do not store aqueous emulsions of triglycerides, as spontaneous hydrolysis may occur.[1]

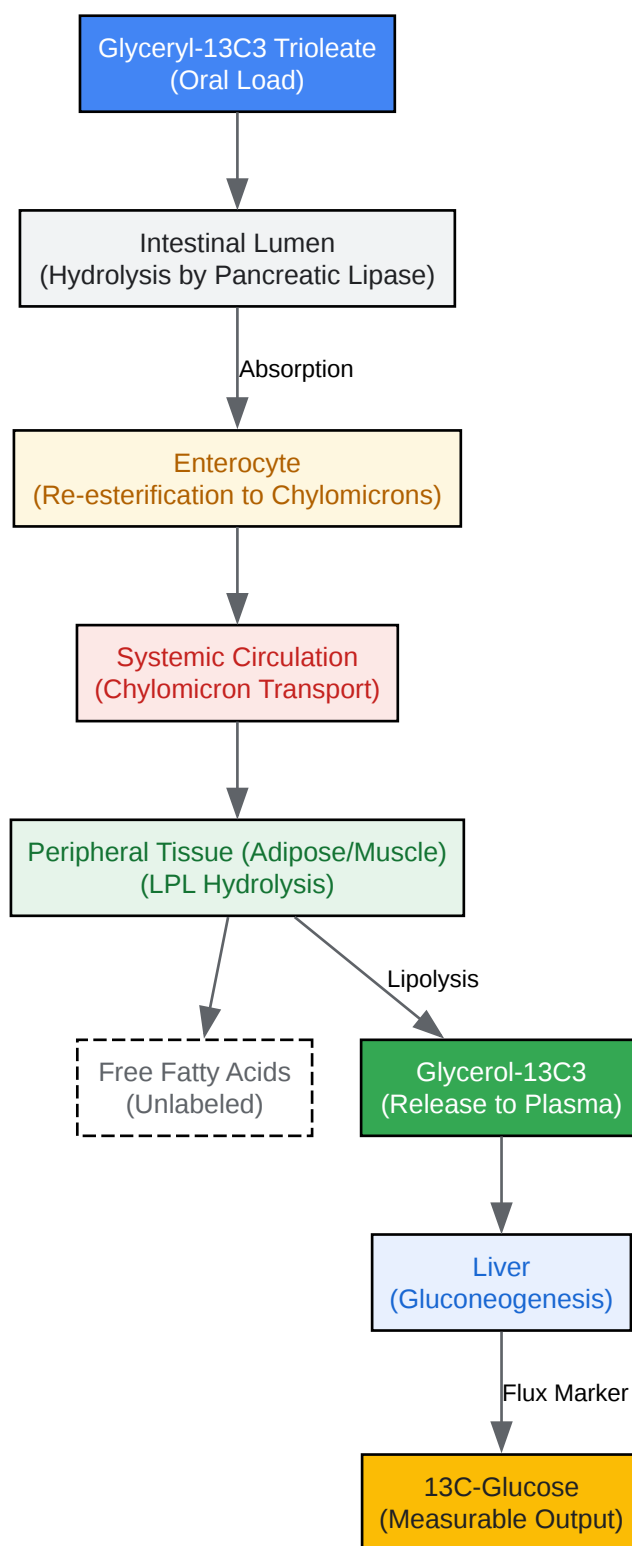
Biological Application: Tracing Lipolysis[1][2][3]

Glyceryl-13C3 trioleate is the "Gold Standard" for decoupling lipolysis from oxidation.[2][3] In a typical breath test or plasma tracer study:

- Ingestion: The subject consumes the tracer.
- Hydrolysis: Pancreatic Lipase cleaves the sn-1 and sn-3 fatty acids.[2][3]
- Absorption: The resulting 2-Monoacylglycerol (labeled) and free fatty acids are absorbed by enterocytes.[2][3]
- Resynthesis: Inside the enterocyte, the backbone is re-esterified into Chylomicrons.[1]
- Circulation: The label enters the blood as TAG-rich lipoproteins.

- Fate: Upon action by Lipoprotein Lipase (LPL) at peripheral tissues, Glycerol-13C3 is released.^{[1][3]}
 - Contrast: Unlike Fatty Acid-13C tracers (which rapidly yield via beta-oxidation), Glycerol-13C3 enters the gluconeogenic pool or glycolysis.^{[1][2]} The appearance of -Glucose in plasma is a specific marker of glycerol recycling.^{[2][3]}

Visualization: Metabolic Pathway



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Caption: Metabolic fate of the ^{13}C -glycerol backbone, highlighting its utility in tracing gluconeogenesis vs. fatty acid oxidation.[1][2][3]

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